

Evaluating the mechanical properties of sintered steel with Ferro Molybdenum addition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ferro Molybdenum

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Ferro Molybdenum in Sintered Steel: A Comparative Guide to Mechanical Properties

For researchers, scientists, and materials development professionals, this guide provides an objective comparison of the mechanical properties of sintered steel enhanced with **Ferro Molybdenum** (FeMo) additions against other alloying alternatives. The information is supported by experimental data from various studies to aid in material selection and development.

The addition of **Ferro Molybdenum** as an alloying element in powder metallurgy (PM) of steel significantly influences its final mechanical properties. Molybdenum is recognized for its ability to provide solid solution strengthening and enhance the hardenability of steel, leading to notable improvements in hardness, tensile strength, and wear resistance.^{[1][2][3]} This guide synthesizes data from multiple studies to present a clear comparison of these properties.

Comparative Analysis of Mechanical Properties

The inclusion of **Ferro Molybdenum** generally leads to an increase in the density and microhardness of sintered steel.^{[1][4]} Studies have shown that as the percentage of molybdenum increases, so do the tensile strength and hardness, although a plateau in hardness improvement may be reached beyond a certain concentration, such as 1.5 wt%.^[2]

Alloying Element(s)	Base Material	Density (g/cm ³)	Hardness	Tensile Strength (MPa)	Key Findings
Ferro Molybdenum (FeMo)	Low alloy distaloy steel powder	Incrementally increases with FeMo addition	Incrementally increases with FeMo addition	-	FeMo addition enhances density and microhardness.[1][4]
Molybdenum (Mo)	Fe-Cu-C alloy	-	Increases with Mo addition (up to 1.5 wt%)	Increases with Mo addition	Enhancement of hardness and tensile strength observed with Mo addition.[2]
Mechanically alloyed Mo-Fe	Fe-2Cu-0.8C	7.31	95 HRB	618	Resulted in a more uniform microstructure and better mechanical and wear-resistant properties compared to pure Mo or prealloyed Mo-Fe powder.[1][2]
Molybdenum (Mo)	Fe-C Steel	-	Increases with Mo content	Increases with Mo content	Augmented yield strength, ultimate tensile strength, and

					toughness with increased Mo content.[5]
Chromium (Cr) and Molybdenum (Mo)	Pre-alloyed steel powder (Fe-1.5Cr-0.2Mo)	-	-	-	High sensitivity of mechanical properties to the purity of the sintering atmosphere. [6]
Cr-Mo vs. Fe-C and Fe-Cu-C	Plain iron powder	Cr-Mo steel showed pronounced shrinkage and densification at 1200°C	Cr-Mo steel offers the best properties but requires more sophisticated sintering.	-	Cr-Mo pre-alloyed steel showed a significant increase in hardness after sintering at 1000°C and above.[7] [8]
Masteralloy (Fe-Mn-Si)	Plain iron powder	-	Hardness increases with higher sintering temperatures	-	Can be an attractive compromise between manufacturing requirements and final properties.[7] [8]

Experimental Protocols

The evaluation of mechanical properties of sintered steel with **Ferro Molybdenum** addition typically follows a standardized powder metallurgy process. The methodologies detailed below are a synthesis of protocols described in the cited research.

Powder Preparation and Compaction

- **Material Composition:** The base powder is typically a low alloy steel powder, such as distalloy, or plain iron powder.[1][7] To this, various weight percentages of **Ferro Molybdenum** are added. Other alloying elements like copper (Cu), graphite (C), and masteralloys containing Manganese (Mn) and Silicon (Si) can also be included for comparative studies.[2][9]
- **Mixing:** The constituent powders are homogenized in a mixer (e.g., Turbula mixer) for a specified duration, typically around 15 minutes, to ensure a uniform distribution of alloying elements.[6] A lubricant, such as zinc stearate, is often added to improve compressibility.[3]
- **Compaction:** The homogenized powder mixture is then compacted into green specimens using a uniaxial press. Compaction pressures can range from 500 MPa to 800 MPa.[1][2] The compaction can be performed at room temperature or elevated temperatures (warm compaction).[1][2]

Sintering Process

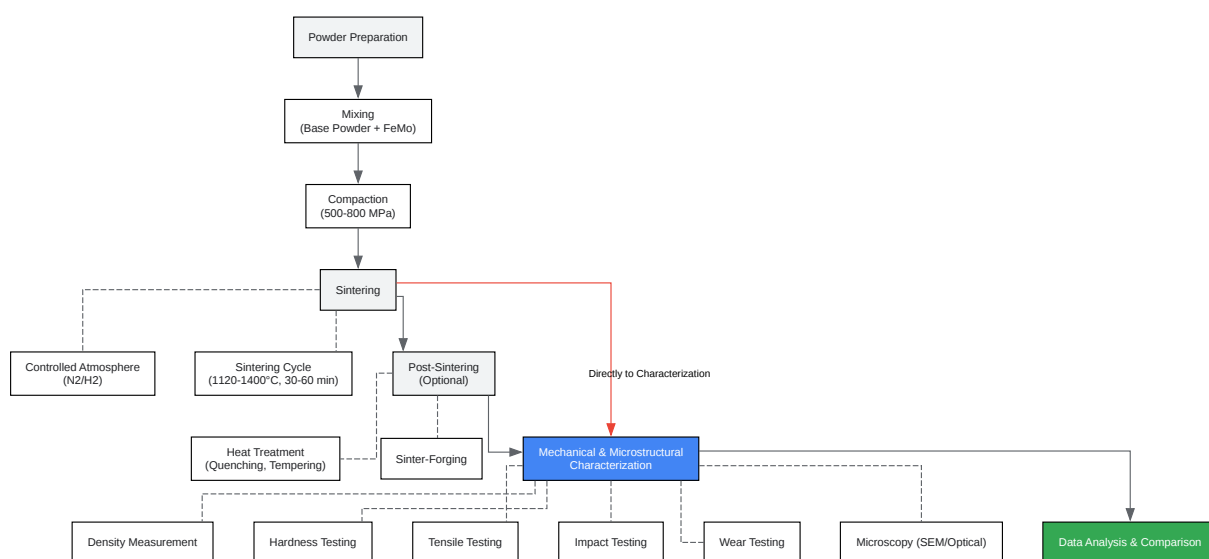
- **Atmosphere:** The green compacts are sintered in a controlled atmosphere to prevent oxidation. Common atmospheres include a mixture of nitrogen and hydrogen (e.g., 90% N₂ - 10% H₂ or N₂-20%H₂) or an inert gas like Argon.[2][6][7] The purity of the sintering atmosphere is crucial, especially for steels containing elements with high oxygen affinity like chromium.[6]
- **Temperature and Time:** Sintering temperatures typically range from 1120°C to 1400°C, with a holding time of 30 to 60 minutes.[1][2][9] The specific temperature profile, including heating and cooling rates, significantly impacts the final microstructure and properties.
- **Post-Sintering Treatments:** In some cases, the sintered parts undergo further treatments like forging at the sintering temperature (sinter-forging) or heat treatments such as quenching (in water or oil) and tempering to further enhance mechanical properties.[2]

Mechanical Property Evaluation

- **Density and Porosity:** The density of the sintered samples is measured, often using the Archimedes principle. Porosity is a key characteristic of PM parts and influences their mechanical behavior.
- **Hardness Testing:** Microhardness and apparent hardness are measured using standard hardness testers (e.g., Vickers, Rockwell).[\[1\]](#)[\[10\]](#)
- **Tensile Testing:** Tensile tests are performed to determine the ultimate tensile strength, yield strength, and elongation of the material.[\[2\]](#)[\[9\]](#)
- **Impact Toughness:** Charpy impact tests are conducted to evaluate the material's toughness and resistance to fracture.[\[1\]](#)[\[7\]](#)
- **Wear Resistance:** Sliding wear resistance is assessed using pin-on-disc or other tribological testing setups to measure the wear rate and coefficient of friction.[\[5\]](#)
- **Microstructural Analysis:** The microstructure of the sintered and heat-treated samples is examined using optical microscopy and scanning electron microscopy (SEM) to observe the phases present, grain size, and distribution of alloying elements.[\[1\]](#)[\[6\]](#)

Experimental Workflow

The following diagram illustrates the typical experimental workflow for evaluating the mechanical properties of sintered steel with **Ferro Molybdenum** addition.



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Caption: Experimental workflow for sintered steel property evaluation.

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- To cite this document: BenchChem. [Evaluating the mechanical properties of sintered steel with Ferro Molybdenum addition]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143984#evaluating-the-mechanical-properties-of-sintered-steel-with-ferro-molybdenum-addition]

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